

Dihydrobonducellin: A Technical Guide to its Discovery, Properties, and Biological Activities

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Compound of Interest

Compound Name: Dihydrobonducellin

Cat. No.: B12107103

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Abstract

Dihydrobonducellin, a homoisoflavonoid primarily isolated from the plant genus *Caesalpinia*, has emerged as a molecule of interest for its immunomodulatory properties. This technical guide provides a comprehensive overview of the discovery and historical background of **dihydrobonducellin**, its physicochemical characteristics, and a detailed account of its known biological activities. The document outlines the experimental protocols for its isolation and characterization, presents quantitative data on its bioactivity, and explores its potential mechanisms of action, including the modulation of key signaling pathways. This guide is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Introduction and Historical Background

Dihydrobonducellin belongs to the homoisoflavonoid class of natural products, which are characterized by a 16-carbon skeleton. The initial research into related compounds dates back to the early 1980s, with the isolation of bonducellin from *Caesalpinia bonducella*.

Dihydrobonducellin itself was first reported as a new natural product in 2004, isolated from cultured cells of *Caesalpinia pulcherrima*[1]. This discovery was significant as it expanded the known diversity of homoisoflavonoids and hinted at the biosynthetic capabilities of plant cell cultures for producing novel compounds.

Subsequent phytochemical investigations of various *Caesalpinia* species have further confirmed the presence of **dihydrobonducellin** and its derivatives, contributing to a better understanding of the chemotaxonomy of this plant genus.

Physicochemical Properties

The fundamental physicochemical properties of **dihydrobonducellin** are summarized in the table below. This data is essential for its identification, purification, and for designing experiments to evaluate its biological activity.

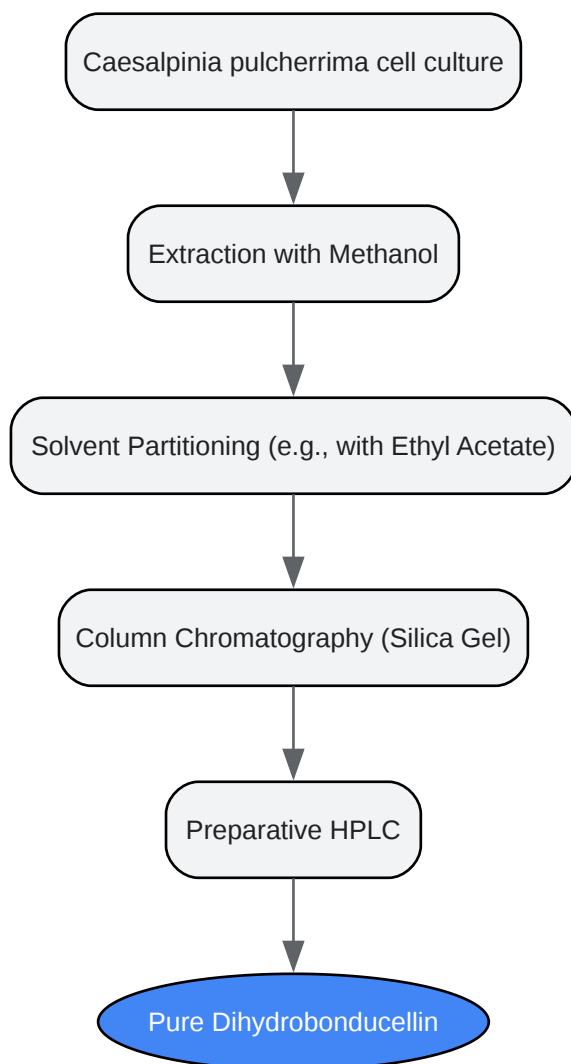
Property	Value	Reference
Chemical Name	(3R)-7,8-dihydroxy-3-(4'-methoxybenzyl)-chroman-4-one	[2]
Molecular Formula	C ₁₇ H ₁₆ O ₄	
Molecular Weight	284.31 g/mol	
CAS Number	103680-87-1	
Class	Homoisoflavonoid	[3]
Appearance	White amorphous powder	[2]

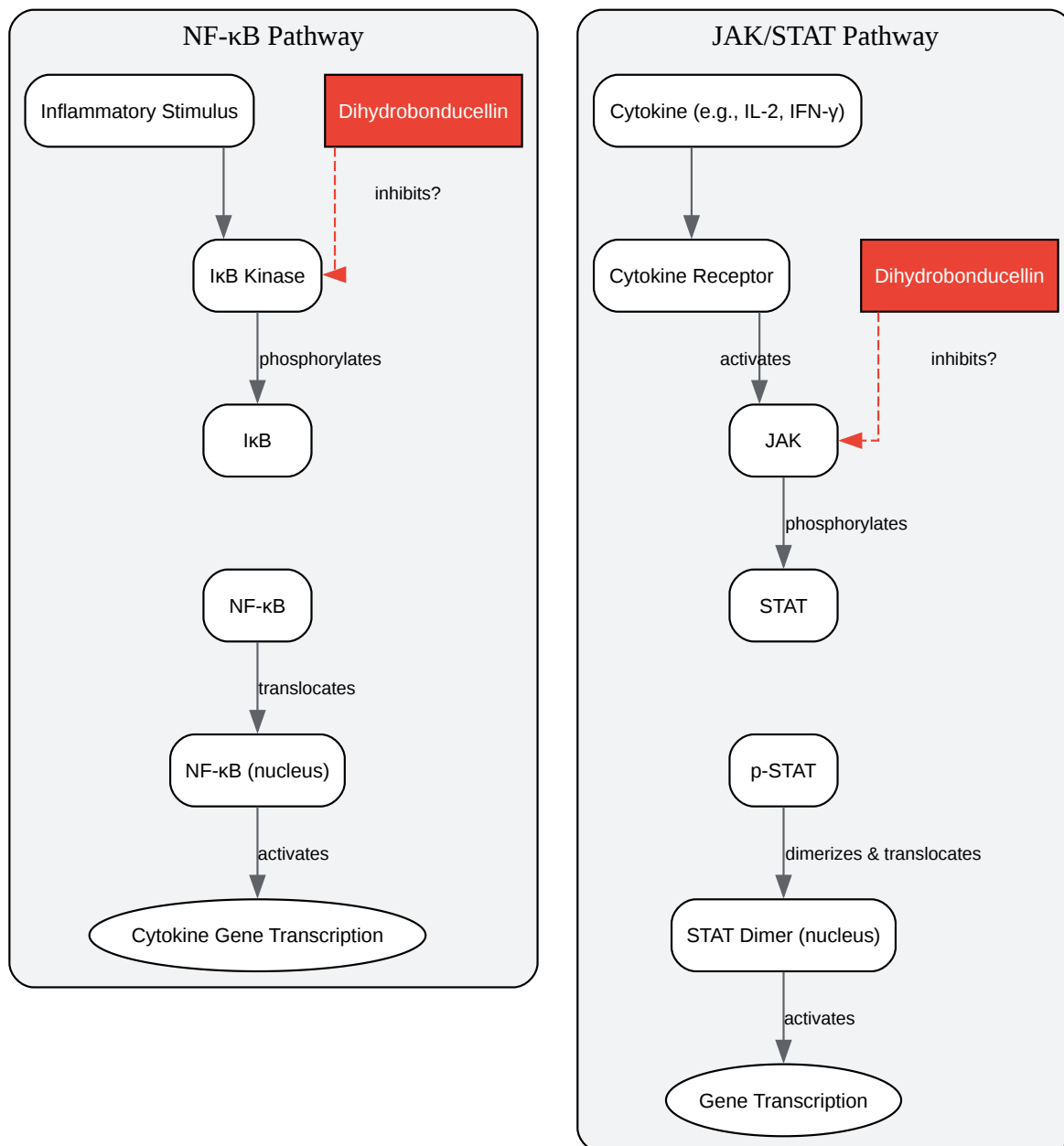
Table 1: Physicochemical Properties of **Dihydrobonducellin**.

Experimental Protocols

Isolation of Dihydrobonducellin from *Caesalpinia pulcherrima* Cell Cultures

The initial isolation of **dihydrobonducellin** was achieved from cell suspension cultures of *Caesalpinia pulcherrima*. The general workflow for such an isolation is depicted below and typically involves extraction, partitioning, and chromatographic separation.





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References

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